

# Understanding the scope of infectious disease research presented at ICAAC.

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## Compound of Interest

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## Discontinuation of ICAAC and the Rise of Successor Conferences

A comprehensive guide to the infectious disease research presented at the Interscience Conference on Antimicrobial Agents and Chemotherapy (**ICAAC**) cannot be compiled with current information, as the conference has not been held under that name since 2015.[1] The American Society for Microbiology (ASM) merged **ICAAC** with its General Meeting to create a new, unified conference called ASM Microbe.[2] This strategic merger aimed to bring together the full breadth of microbial sciences into a single, comprehensive event.

For researchers, scientists, and drug development professionals seeking the latest advancements in infectious diseases, the primary conferences of interest are now ASM Microbe and IDWeek. These annual meetings have become the premier forums for presenting cutting-edge research in this field.

ASM Microbe covers a wide spectrum of microbiology, including a dedicated track for Clinical Infections and Vaccines (CIV).[3] This track addresses clinical and epidemiological studies, global health issues such as emerging infectious diseases, and new developments in vaccines. [3] The conference is designed for a broad audience, including infectious disease physicians, clinical microbiologists, epidemiologists, and public health officials.[3]

IDWeek is a joint annual meeting of several prominent organizations, including the Infectious Diseases Society of America (IDSA) and the Society for Healthcare Epidemiology of America

(SHEA).[4][5][6] It serves as a key venue for healthcare professionals in infectious disease and healthcare epidemiology to collaborate and learn about the latest scientific developments.[4][5] The conference features presentations on a wide range of topics, from antimicrobial resistance to new diagnostic tools and therapeutic strategies.

To provide the requested in-depth technical guide with detailed data, experimental protocols, and visualizations, it would be necessary to focus on the proceedings and presentations from a recent edition of either ASM Microbe or IDWeek. These conferences are the current epicenters for the dissemination of the type of research previously found at **ICAAC**. The historical archives of **ICAAC**, while valuable, would not contain the contemporary data and methodologies required for a forward-looking technical whitepaper.

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